

Solubility Profile of 1-Cyclohexylethanol in Common Organic Solvents: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **1-cyclohexylethanol**, a versatile secondary alcohol utilized in various industrial and research applications. Understanding its solubility in common organic solvents is critical for its effective use in synthesis, formulation, and purification processes. This document collates available data, provides estimated solubility profiles based on chemical principles, and outlines detailed experimental protocols for solubility determination.

Introduction to 1-Cyclohexylethanol

1-Cyclohexylethanol (C8H16O) is a colorless liquid with a mild, sweet odor. Its molecular structure, featuring a polar hydroxyl (-OH) group and a nonpolar cyclohexyl ring, imparts a balanced solubility profile, making it more soluble in organic solvents than in water[1]. While some sources describe it as having moderate or limited solubility in water, others classify it as insoluble[1][2]. This variability highlights the importance of standardized experimental determination. Its solubility in organic solvents is a key parameter for its application in various chemical processes.

Quantitative Solubility Data

Direct, experimentally determined quantitative solubility data for **1-cyclohexylethanol** in a wide range of common organic solvents is not extensively documented in publicly available literature. However, based on the principle of "like dissolves like" and the known solubility of



structurally similar secondary alcohols, a qualitative and estimated quantitative solubility profile can be established. The general expectation is that **1-cyclohexylethanol** will exhibit good solubility in polar protic and polar aprotic solvents and lower solubility in nonpolar solvents.

The following table summarizes the expected solubility of **1-cyclohexylethanol** in a selection of common organic solvents. The qualitative assessments are based on general chemical principles, and the estimated quantitative values are derived from the behavior of similar C8 alcohols.

Table 1: Solubility of 1-Cyclohexylethanol in Common Organic Solvents at 25°C

Solvent	Solvent Type	Qualitative Solubility	Estimated Quantitative Solubility (g/100 mL)
Methanol	Polar Protic	Miscible	> 100
Ethanol	Polar Protic	Miscible[3]	> 100
Acetone	Polar Aprotic	Miscible	> 100
Dichloromethane	Polar Aprotic	Miscible	> 100
Ethyl Acetate	Polar Aprotic	Miscible	> 100
Toluene	Nonpolar	Soluble	50 - 100
Hexane	Nonpolar	Partially Soluble	10 - 30

Experimental Protocols for Solubility Determination

To obtain precise and reliable quantitative solubility data, standardized experimental protocols are essential. The following sections detail two common methods for determining the solubility of a liquid analyte like **1-cyclohexylethanol** in organic solvents.

Method 1: Visual Miscibility Determination

This method is a straightforward approach to determine if two liquids are miscible (form a single phase) or immiscible (form two distinct layers).



Materials:

- 1-Cyclohexylethanol
- Selected organic solvents (high purity)
- Glass test tubes with stoppers
- Pipettes
- · Vortex mixer

Procedure:

- To a clean, dry test tube, add 1 mL of the organic solvent.
- Using a clean pipette, add 1 mL of 1-cyclohexylethanol to the same test tube.
- Stopper the test tube and vortex for 30 seconds to ensure thorough mixing.
- Allow the mixture to stand for 5 minutes and observe.
- Observation:
 - If a single, clear phase is observed, the two liquids are miscible.
 - If two distinct layers are present, the liquids are immiscible.
 - If the solution is cloudy or forms an emulsion, the liquids are partially miscible.

Method 2: Shake-Flask Method for Quantitative Solubility

The shake-flask method is a reliable technique for determining the thermodynamic solubility of a compound in a solvent[4].

Materials:

• 1-Cyclohexylethanol



- Selected organic solvents (high purity)
- Scintillation vials with screw caps
- Orbital shaker with temperature control
- Syringes and syringe filters (0.22 μm)
- Gas chromatograph with a flame ionization detector (GC-FID) or other suitable analytical instrument
- Analytical balance
- Volumetric flasks

Procedure:

- · Preparation of Saturated Solution:
 - Add an excess amount of 1-cyclohexylethanol to a scintillation vial containing a known volume (e.g., 5 mL) of the organic solvent. The presence of a separate phase of 1-cyclohexylethanol is necessary to ensure a saturated solution.
- Equilibration:
 - Tightly cap the vials and place them on an orbital shaker at a constant temperature (e.g., 25°C).
 - Shake the mixtures for 24-48 hours to ensure equilibrium is reached.
- Phase Separation:
 - After equilibration, let the vials stand undisturbed for at least 2 hours to allow for complete phase separation.
- Sample Collection and Preparation:

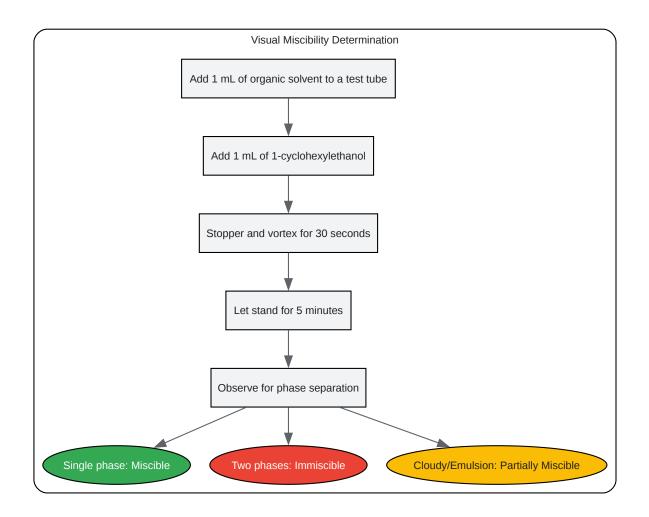


- Carefully withdraw a known volume of the solvent phase (the supernatant) using a syringe.
- \circ Immediately filter the sample through a 0.22 μ m syringe filter into a clean, pre-weighed vial to remove any undissolved micro-droplets.
- Determine the mass of the collected filtrate.
- · Quantification:
 - Analyze the concentration of 1-cyclohexylethanol in the filtrate using a pre-calibrated
 GC-FID or another appropriate analytical method.
 - Prepare a calibration curve using standard solutions of 1-cyclohexylethanol of known concentrations in the respective solvent.
- Calculation:
 - Calculate the solubility in grams per 100 mL of solvent using the determined concentration and the density of the solvent.

Visualizing Experimental Workflows

The following diagrams, generated using Graphviz (DOT language), illustrate the logical flow of the experimental protocols described above.

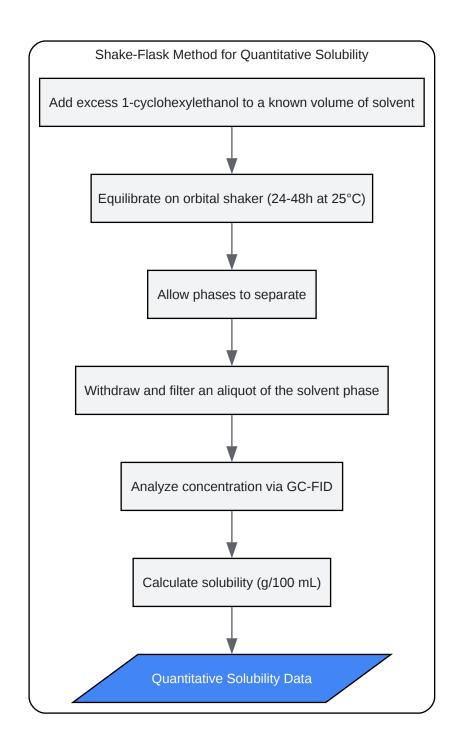




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Caption: Workflow for Visual Miscibility Determination.





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Caption: Workflow for the Shake-Flask Method.

Conclusion



1-Cyclohexylethanol is a versatile organic compound with a solubility profile that favors polar organic solvents. While precise quantitative data is not widely published, its miscibility with common polar protic and aprotic solvents can be confidently predicted. For applications requiring exact solubility values, the experimental protocols outlined in this guide provide a robust framework for their determination. This technical guide serves as a valuable resource for researchers and professionals in optimizing the use of **1-cyclohexylethanol** in their work.

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